

# Perfluorodecane chemical and physical properties

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## Compound of Interest

Compound Name: Perfluorodecane

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An In-Depth Technical Guide to the Chemical and Physical Properties of **Perfluorodecane**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Perfluorodecane** (C<sub>10</sub>F<sub>22</sub>) is a fully fluorinated alkane, a member of the perfluorocarbon (PFC) family. These compounds are characterized by the replacement of all hydrogen atoms with fluorine atoms, which imparts unique and valuable physicochemical properties. Their chemical inertness, high density, low surface tension, and high gas solubility make them of significant interest in various advanced applications, including as oxygen carriers, in drug delivery systems, and for medical use in ophthalmology. This guide provides a comprehensive overview of the core chemical and physical properties of **perfluorodecane**, detailed experimental protocols for their determination, and logical diagrams to illustrate key concepts.

## Chemical and Physical Properties

The distinct properties of **perfluorodecane** arise from the strong carbon-fluorine bonds and the shielding of the carbon backbone by the fluorine atoms.<sup>[1]</sup> This leads to weak intermolecular forces, resulting in low surface tension and viscosity, while the high molecular weight contributes to a high density.

## Quantitative Data Summary

The following tables summarize the key quantitative chemical and physical properties of **perfluorodecane**.

Table 1: General and Molecular Properties of **Perfluorodecane**

Property	Value	Reference
Chemical Name	Perfluorodecane	<a href="#">[2]</a>
Synonyms	Docosafluorodecane	<a href="#">[2]</a>
CAS Number	307-45-9	<a href="#">[3]</a>
Molecular Formula	C10F22	<a href="#">[2]</a>
Molecular Weight	538.07 g/mol	<a href="#">[2]</a>

Table 2: Thermodynamic and Physical Properties of **Perfluorodecane**

Property	Value	Conditions	Reference
Melting Point	36 °C	-	<a href="#">[3]</a>
Boiling Point	144 °C	-	<a href="#">[3]</a>
Density	1.77 g/cm <sup>3</sup>	-	<a href="#">[3]</a>
Flash Point	55 °C	-	<a href="#">[3]</a>
Refractive Index	1.271	-	<a href="#">[3]</a>
Surface Tension	15.7 mN/m	20 °C	<a href="#">[4]</a>
Solubility in DMSO	Soluble	-	<a href="#">[5]</a>

Table 3: Vapor Pressure of Perfluorodecanoic Acid (as a related compound)

Temperature (°C)	Pressure (kPa)
129.56	3.129
218.88	99.97

Data for perfluorodecanoic acid is provided to illustrate the vapor pressure behavior of a related long-chain perfluorinated compound as specific experimental vapor pressure data for perfluorodecane was not readily available in the search results.[1][6]

## Experimental Protocols

Accurate determination of the physicochemical properties of **perfluorodecane** is crucial for its application. The following are detailed methodologies for key experiments.

### Melting Point Determination (Capillary Method)

The melting point is a fundamental property for assessing the purity of a crystalline solid like **perfluorodecane**. [7][8]

- Apparatus: Mel-Temp apparatus or similar, capillary tubes, thermometer. [9]
- Procedure:
  - Ensure the **perfluorodecane** sample is dry and in a fine powder form. If necessary, crush any coarse crystals in a mortar. [8]
  - Load the sample into a capillary tube by tapping the open end into the powder until a small amount enters the tube. [10]
  - Compact the sample at the sealed bottom of the tube to a height of 2-3 mm by dropping the tube through a long glass tube onto a hard surface. [10]
  - Place the capillary tube into the heating block of the melting point apparatus. [9]
  - Heat the sample rapidly to determine an approximate melting point. [7]

- Allow the apparatus to cool, then repeat the measurement with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.  
[9]
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.[9]

## Density Measurement (Vibrating Tube Densitometer)

This method provides high-precision density measurements for liquids.[11][12]

- Apparatus: Vibrating tube densimeter (e.g., Anton Paar DMA series).[11][12]
- Procedure:
  - Calibrate the densitometer with two standards of known density, such as dry air and deionized water.
  - Inject the molten **perfluorodecane** sample into the U-shaped glass tube of the densitometer, ensuring no air bubbles are present.
  - The tube is electromagnetically excited to oscillate at its characteristic frequency, which is dependent on the mass (and therefore density) of the sample.
  - The instrument measures the oscillation period and calculates the density of the sample.
  - Measurements are typically performed over a range of temperatures, controlled by a Peltier thermostat.[12]

## Surface Tension Measurement (Pendant Drop Method)

This optical method is well-suited for determining the surface tension of liquids with low surface energy like **perfluorodecane**. [4][13]

- Apparatus: Pendant drop tensiometer with a syringe, needle, light source, camera, and analysis software.[4]
- Procedure:

- Load the molten **perfluorodecane** sample into the syringe.
- Form a droplet of the liquid at the tip of the needle.[\[4\]](#)
- The shape of the hanging drop is determined by the balance between surface tension and gravity.
- A high-resolution camera captures the profile of the droplet.[\[4\]](#)
- The software analyzes the shape of the drop and fits it to the Young-Laplace equation to calculate the surface tension.[\[13\]](#)

## Viscosity Measurement (Ubbelohde Viscometer)

This method determines the kinematic viscosity of a liquid, which can be converted to dynamic viscosity if the density is known.[\[14\]](#)[\[15\]](#)

- Apparatus: Ubbelohde capillary viscometer, thermostatic bath, stopwatch.[\[14\]](#)[\[15\]](#)
- Procedure:
  - Introduce a known volume of the molten **perfluorodecane** into the viscometer.
  - Place the viscometer in a thermostatic bath to maintain a constant temperature.[\[15\]](#)
  - Apply suction to draw the liquid up through the capillary into the upper bulb.
  - Release the suction and measure the time it takes for the liquid to flow between two marked points on the capillary.
  - The kinematic viscosity is calculated by multiplying the flow time by the viscometer constant.
  - The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at that temperature.[\[14\]](#)

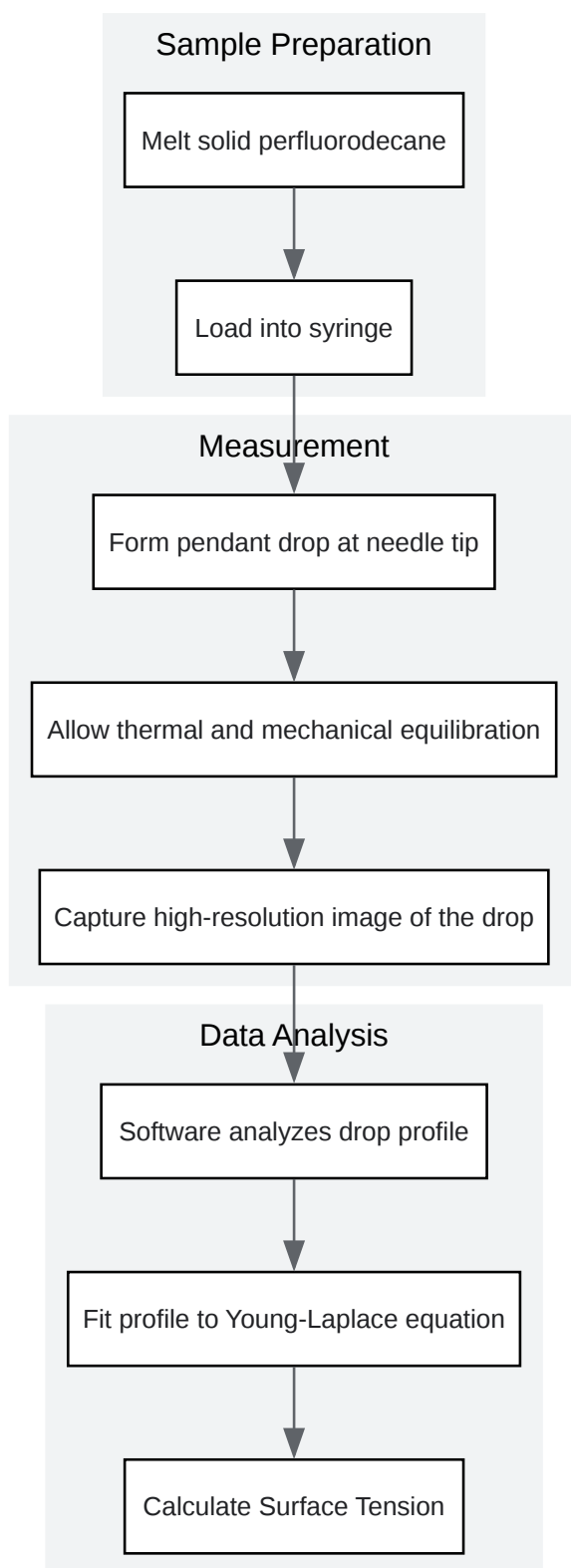
## Vapor Pressure Measurement (Static Method)

This technique directly measures the vapor pressure of a liquid at a given temperature.[\[16\]](#)

- Apparatus: A thermostatted sample cell connected to a pressure transducer and a vacuum line.[\[16\]](#)
- Procedure:
  - The **perfluorodecane** sample is placed in the sample cell and thoroughly degassed to remove any dissolved air.[\[16\]](#)
  - The cell is immersed in a thermostatic bath to maintain a constant temperature.[\[16\]](#)
  - The pressure of the vapor in equilibrium with the liquid is measured by the pressure transducer.
  - Measurements are repeated at different temperatures to obtain the vapor pressure curve.

## Visualizations

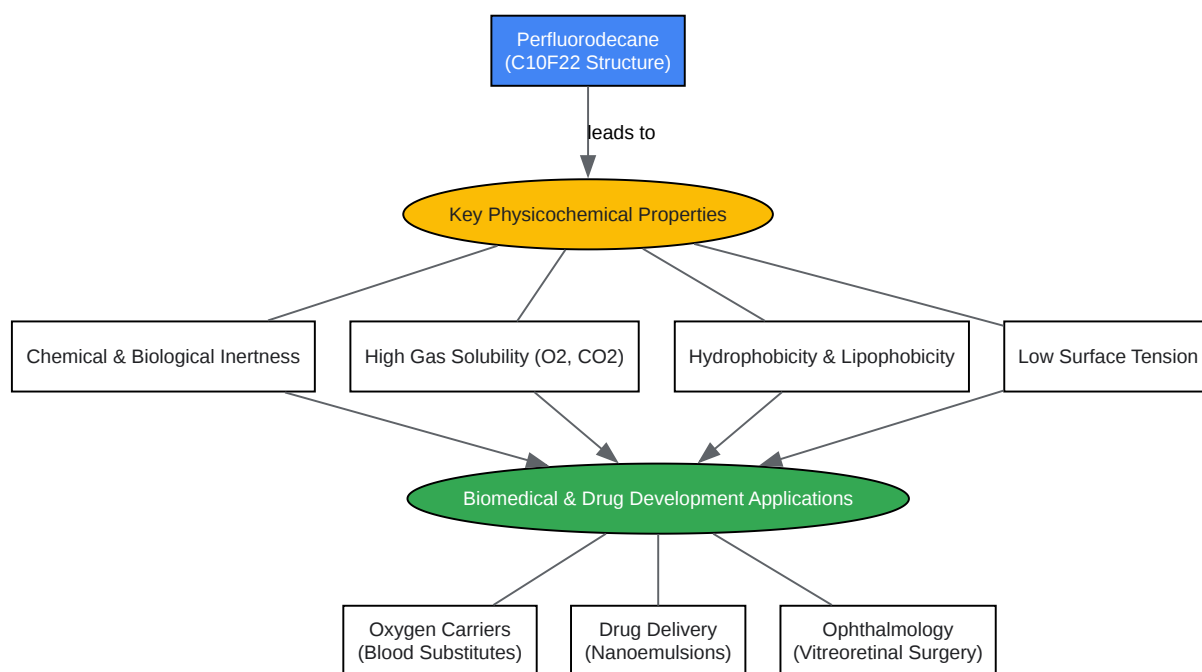
### Experimental Workflow: Surface Tension Measurement



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Caption: Workflow for surface tension determination using the pendant drop method.

# Logical Relationship: Perfluorocarbon Properties and Applications



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